

# Physicochemical properties of ethyl laurate

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## Compound of Interest

Compound Name: Ethyl Laurate

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An In-depth Technical Guide to the Physicochemical Properties of **Ethyl Laurate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Ethyl laurate** (ethyl dodecanoate) is a fatty acid ester with significant applications across the pharmaceutical, cosmetic, and food industries. Its utility as an emollient, solvent, penetration enhancer, and flavoring agent is directly attributable to its specific physicochemical characteristics. This technical guide provides a comprehensive overview of these properties, detailing quantitative data, the experimental protocols for their determination, and the implications for research and development.

## Chemical Identity

**Ethyl laurate** is the ethyl ester of lauric acid (dodecanoic acid). It is formed through the Fischer esterification of lauric acid and ethanol.[1][2] It is recognized for its mild, waxy, and floral-fruity odor.[3][4][5]

- IUPAC Name: Ethyl dodecanoate
- Synonyms: Lauric Acid Ethyl Ester[6]
- CAS Number: 106-33-2[6]
- Chemical Formula:  $C_{14}H_{28}O_2$ [3][6]

- Molecular Weight: 228.37 g/mol [3][7]
- EINECS Number: 203-386-0[3]

## Physicochemical Properties

The physical and chemical properties of **ethyl laurate** are summarized below. These parameters are critical for predicting its behavior in various formulations and biological systems.

### Summary of Physical Properties

The following table compiles the key physical constants for **ethyl laurate**, gathered from various sources.

Property	Value	Conditions
Appearance	Clear, colorless to pale yellow oily liquid	Ambient Temperature
Melting Point	-2 °C to -12 °C	760 mm Hg
Boiling Point	269 °C to 275 °C	760 mm Hg
141 °C to 142 °C	8.00 mm Hg	
Density	0.86 g/cm <sup>3</sup> to 0.867 g/cm <sup>3</sup>	20-25 °C
Refractive Index	1.430 to 1.434	20 °C
Vapor Pressure	0.007 mmHg	25 °C
0.1 hPa (0.075 mmHg)	60 °C	
Flash Point	100 °C to 138 °C	Closed Cup
Autoignition Temp.	>300 °C	-

References for Table 2.1:[1][4][6][7][8][9][10][11][12]

## Solubility and Partitioning Behavior

Solubility is a crucial parameter for formulation development, especially for drug delivery systems.

Property	Description
Solubility in Water	Insoluble (0.4128 mg/L at 25 °C)
Solubility in Organic Solvents	Soluble in alcohol, ether, chloroform, and ethyl acetate. Miscible with oils.
LogP (o/w)	5.71 to 6.02

References for Table 2.2:[\[7\]](#)[\[10\]](#)[\[13\]](#)

## Experimental Protocols for Property Determination

Accurate determination of physicochemical properties relies on standardized experimental methodologies. This section outlines the protocols for measuring key parameters of **ethyl laurate**.

### Workflow for Physicochemical Characterization

The general workflow for characterizing a liquid sample like **ethyl laurate** involves a series of sequential tests to determine its primary physical and chemical properties.

Caption: General experimental workflow for physicochemical characterization.

### Density Measurement

Principle: Density is determined by measuring the mass of a known volume of the liquid at a controlled temperature.

Method (Pycnometer):

- Clean and dry a pycnometer (a glass flask with a precise volume) and determine its mass ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in a thermostatic bath at a specific temperature (e.g., 20°C) until it reaches thermal equilibrium.

- Adjust the water level to the calibration mark, dry the exterior, and weigh the pycnometer filled with water ( $m_2$ ).
- Empty and dry the pycnometer, then fill it with **ethyl laurate**.
- Repeat the thermal equilibration process at the same temperature.
- Adjust the **ethyl laurate** level to the mark, dry the exterior, and weigh the pycnometer ( $m_3$ ).
- Calculate the density ( $\rho$ ) using the formula:  $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ .

## Boiling Point Determination

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Method (Distillation - ASTM D1078):

- Place a measured volume of **ethyl laurate** into a distillation flask.
- Add boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus with a condenser and a collection vessel.
- Insert a calibrated thermometer so that the top of the bulb is level with the bottom of the side-arm of the flask.
- Heat the flask gently.
- Record the temperature when the first drop of condensate falls from the condenser tip (Initial Boiling Point).
- Continue distillation and record the temperature range over which the liquid distills. For a pure substance, this range should be narrow.
- Record the atmospheric pressure and apply a correction if it deviates from 760 mmHg.

## Refractive Index Measurement

Principle: The refractive index is a measure of how much light bends, or refracts, when it enters the liquid. It is a characteristic property dependent on temperature and the wavelength of light.

Method (Abbe Refractometer):

- Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prism surfaces are clean and dry.
- Apply a few drops of **ethyl laurate** onto the lower prism.
- Close the prisms and allow the sample to reach the instrument's set temperature (e.g., 20°C).
- Adjust the light source and use the coarse and fine adjustment knobs to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Read the refractive index directly from the instrument's scale.

## Viscosity Measurement

Principle: Viscosity is the measure of a fluid's internal resistance to flow.<sup>[14]</sup>

Method (Rotational Viscometer):

- Select an appropriate spindle and rotational speed based on the expected viscosity of **ethyl laurate**.
- Pour the sample into a suitable container and bring it to the desired temperature using a water bath.
- Immerse the spindle into the **ethyl laurate** up to the marked level.
- Start the viscometer motor at the selected speed and allow the reading to stabilize.
- The instrument measures the torque required to rotate the spindle and calculates the dynamic viscosity, typically in centipoise (cP).<sup>[15][16]</sup>

## Surface Tension Measurement

Principle: Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible. It is measured as the force per unit length.

Method (Du Noüy Ring Method):

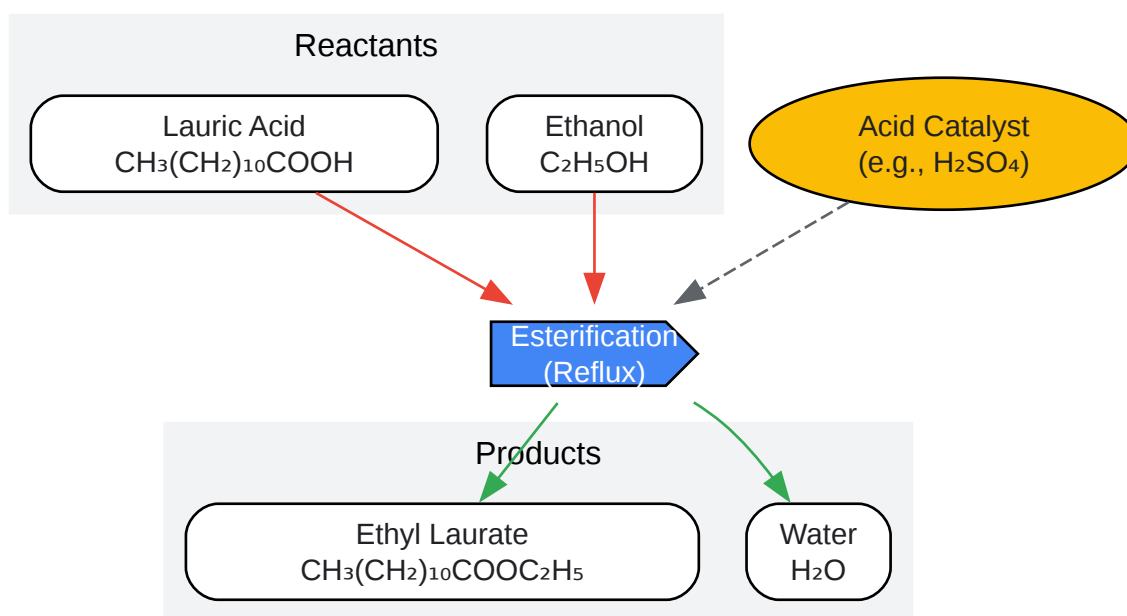
- A platinum-iridium ring is suspended from a sensitive balance (tensiometer).[\[17\]](#)[\[18\]](#)
- The ring is immersed in the **ethyl laurate** sample, which has been brought to a constant temperature.
- The ring is slowly pulled upwards through the liquid-air interface.[\[19\]](#)
- The liquid adheres to the ring, forming a meniscus.
- The force required to pull the ring just free from the surface is measured.[\[18\]](#)
- This maximum force is used to calculate the surface tension, applying appropriate correction factors.

## Synthesis and Applications in Drug Development

The properties of **ethyl laurate** make it a valuable excipient in pharmaceutical formulations.

### Synthesis via Fischer Esterification

**Ethyl laurate** is typically synthesized by reacting lauric acid with ethanol in the presence of an acid catalyst.[\[1\]](#)[\[2\]](#) This reversible reaction is driven to completion by removing the water produced.



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Caption: Fischer esterification process for the synthesis of **ethyl laurate**.

## Role in Pharmaceutical Formulations

The physicochemical profile of **ethyl laurate** underpins its use in drug development:

- **Solvent:** Its non-polar nature and miscibility with oils make it an excellent solvent for lipophilic active pharmaceutical ingredients (APIs) in topical and oral formulations.[1][6]
- **Emollient:** In topical products like creams and lotions, it acts as a skin-conditioning agent, providing a smooth, non-greasy feel.[1][6]
- **Penetration Enhancer:** Its lipophilicity (high LogP) allows it to reversibly disrupt the stratum corneum, facilitating the absorption of APIs through the skin.
- **Viscosity Modifier:** It can be used to adjust the viscosity of formulations, improving their spreadability and texture.

## Safety and Handling

- Toxicity: **Ethyl laurate** exhibits low acute toxicity, with high LD50 values (>5000 mg/kg in rabbits, both oral and dermal).<sup>[7][13][20]</sup>
- Handling: Standard laboratory practices are recommended. Avoid contact with skin and eyes and do not breathe vapor.<sup>[13][21]</sup> Use in a well-ventilated area.
- Storage: Store in a cool, dry place in tightly sealed containers, protected from heat, light, and ignition sources.<sup>[22][11][12]</sup>
- Incompatibilities: Avoid contact with strong oxidizing agents, strong reducing agents, acids, and bases.<sup>[11][23][24]</sup>
- Combustibility: It is a combustible liquid.<sup>[2][3]</sup> When heated to decomposition, it may emit acrid smoke.<sup>[2][3]</sup>

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